

# An In-Depth Technical Guide to Bioconjugation with Biotin-PEG2-C2-iodoacetamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Biotin-PEG2-C2-iodoacetamide*

Cat. No.: *B3121766*

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## Introduction

Bioconjugation techniques are fundamental to modern life sciences, enabling the study of protein interactions, the development of targeted therapeutics, and the creation of advanced diagnostic assays. Among the diverse array of bioconjugation reagents, **Biotin-PEG2-C2-iodoacetamide** stands out for its specificity and versatility in labeling proteins and other biomolecules. This guide provides a comprehensive overview of its chemical properties, mechanism of action, and detailed protocols for its application in protein biotinylation, purification, and downstream analysis.

## Chemical Structure and Properties of Biotin-PEG2-C2-iodoacetamide

**Biotin-PEG2-C2-iodoacetamide** is a thiol-reactive biotinylation reagent. Its structure consists of three key functional components: a biotin moiety, a polyethylene glycol (PEG) spacer, and an iodoacetamide reactive group.

- **Biotin Moiety:** This vitamin (B7) exhibits an exceptionally high and specific affinity for avidin and streptavidin proteins, forming the basis for highly sensitive detection and purification applications.

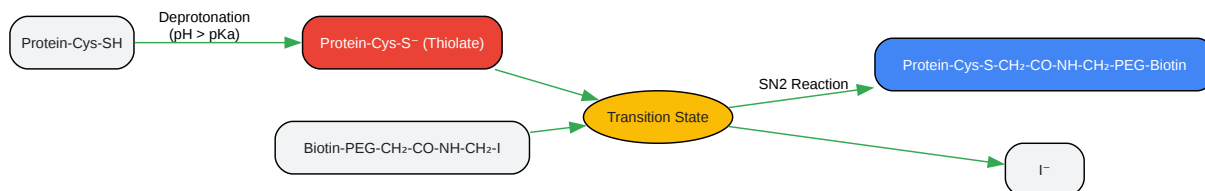
- **PEG2 Spacer Arm:** The short, hydrophilic diethylene glycol spacer enhances the water solubility of the reagent and the resulting conjugate.[\[1\]](#) It also reduces steric hindrance, improving the accessibility of the biotin group for binding to avidin or streptavidin.[\[1\]](#)
- **Iodoacetamide Reactive Group:** This functional group specifically reacts with the sulfhydryl (thiol) groups of cysteine residues in proteins to form a stable thioether bond.[\[1\]](#)[\[2\]](#)

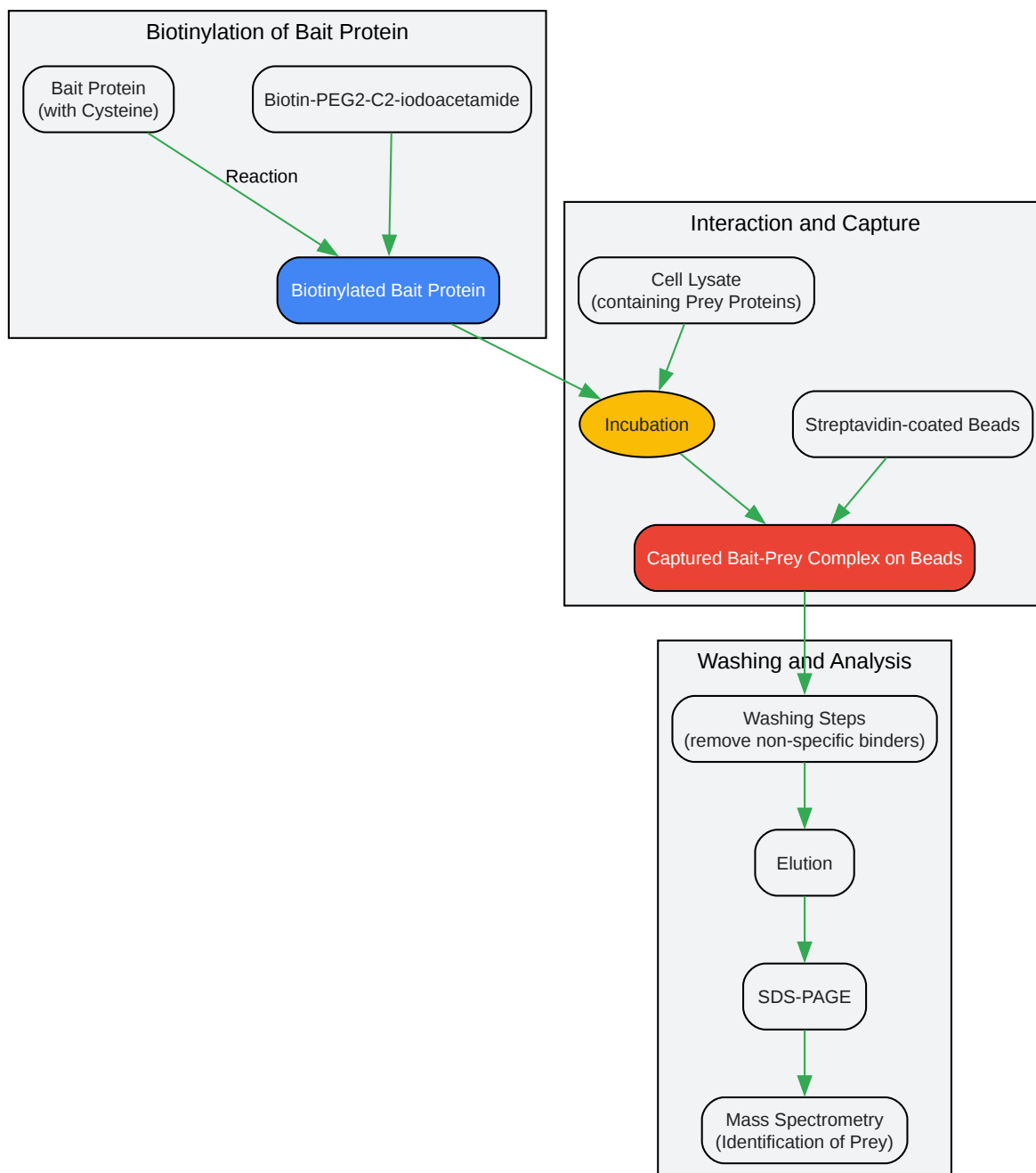
Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>31</sub> IN <sub>4</sub> O <sub>5</sub> S	<a href="#">[1]</a>
Molecular Weight	542.43 g/mol	<a href="#">[3]</a>
CAS Number	292843-75-5	<a href="#">[1]</a>
Appearance	White to light yellow solid	<a href="#">[3]</a>
Solubility	Soluble in water (with warming), DMSO, and DMF	<a href="#">[3]</a>
Storage	Store at -20°C, protected from light and moisture	<a href="#">[1]</a> <a href="#">[3]</a>

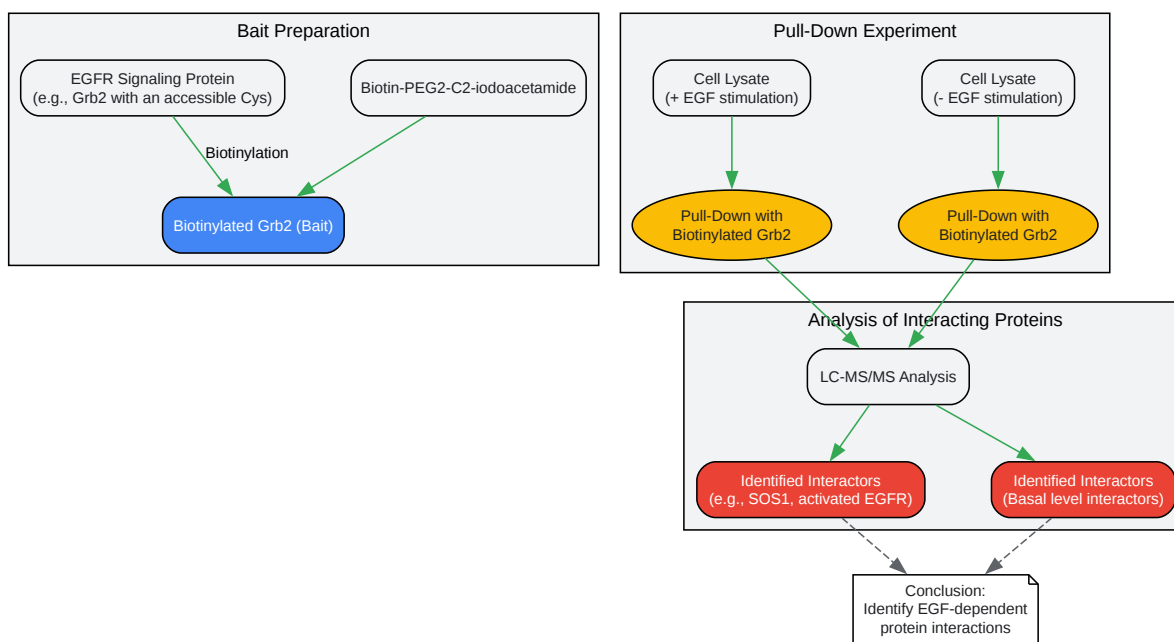
## Mechanism of Bioconjugation

The bioconjugation reaction of **Biotin-PEG2-C2-iodoacetamide** with a protein is a bimolecular nucleophilic substitution (SN2) reaction. The deprotonated thiol group (thiolate anion) of a cysteine residue acts as a nucleophile, attacking the electrophilic carbon atom of the iodoacetamide group. This results in the displacement of the iodide ion and the formation of a stable, covalent thioether linkage between the biotinylating reagent and the protein.

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## References

- 1. Biotin-PEG2-C2-iodoacetamide [myskinrecipes.com]
- 2. Iodoacetamide - Wikipedia [en.wikipedia.org]

- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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